

# A Comprehensive Technical Overview of 3,3-Dimethylpentanal

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## Compound of Interest

Compound Name: 3,3-Dimethylpentanal

Cat. No.: B2968654

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This document provides a detailed analysis of the chemical properties and structure of **3,3-Dimethylpentanal**, a branched aliphatic aldehyde. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Structure

**3,3-Dimethylpentanal** is a branched-chain aldehyde with the chemical formula  $C_7H_{14}O$ .<sup>[1]</sup> Its structure is characterized by a pentanal backbone, which is a five-carbon chain with a terminal aldehyde group (-CHO).<sup>[1]</sup> Two methyl groups are attached to the third carbon atom of this chain.<sup>[1]</sup> The IUPAC name for this compound is unequivocally **3,3-dimethylpentanal**.<sup>[2][3]</sup>

The reactivity of **3,3-Dimethylpentanal** is primarily dictated by its aldehyde functional group.<sup>[1]</sup> This carbonyl group is highly reactive and can participate in various chemical transformations, such as the formation of Schiff bases with amines.<sup>[1]</sup> This reactivity is significant in both enzymatic processes and metabolic pathways.<sup>[1]</sup>

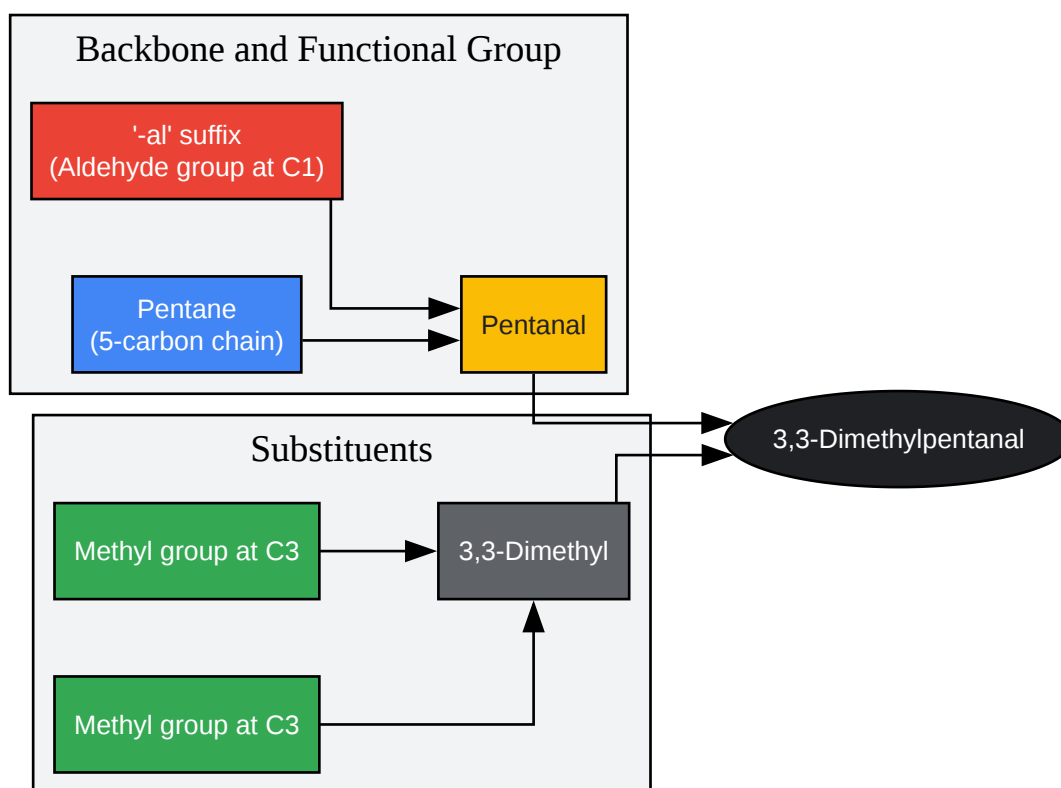
## Physicochemical Data

The key identifiers and physicochemical properties of **3,3-Dimethylpentanal** are summarized in the table below for clear reference and comparison.

Property	Value	Source
IUPAC Name	3,3-dimethylpentanal	PubChem[2]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	PubChem[2]
Molecular Weight	114.19 g/mol	PubChem[2]
CAS Number	118993-47-8	PubChem[2]
InChI	InChI=1S/C7H14O/c1-4-7(2,3)5-6-8/h6H,4-5H2,1-3H3	PubChem[2]
InChIKey	HPKCSWORDUPIJS-UHFFFAOYSA-N	PubChem[2][3]
SMILES	CCC(C)(C)CC=O	PubChem[2]
Topological Polar Surface Area	17.1 Å <sup>2</sup>	Guidechem[4]
Complexity	74.5	Guidechem[4]

## Structural Elucidation via IUPAC Nomenclature

The systematic IUPAC name "**3,3-Dimethylpentanal**" directly informs the chemical structure. The logical relationship between the name components and the final structure is illustrated in the diagram below.



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Caption: IUPAC nomenclature logic for **3,3-Dimethylpentanal**.

## Applications in Scientific Research

**3,3-Dimethylpentanal** serves as a valuable intermediate in the synthesis of a variety of organic compounds.<sup>[1]</sup> Its applications extend to several areas of scientific research:

- **Chemistry:** It is utilized as a building block in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup>
- **Biology:** The compound is employed in studies related to aldehyde metabolism and various enzymatic reactions.<sup>[1]</sup>
- **Industry:** It finds use in the production of fragrances, flavors, and other specialty chemicals.<sup>[1]</sup>

## Isomeric Forms

It is important to distinguish **3,3-Dimethylpentanal** from its isomers, which have the same molecular formula ( $C_7H_{14}O$ ) but different structural arrangements. Examples include:

- 2,2-Dimethylpentanal: Methyl groups are located on the second carbon of the pentanal chain.
- 2,3-Dimethylpentanal: Features methyl groups on the second and third carbons.<sup>[5]</sup>
- 3,4-Dimethylpentanal: Has methyl groups on the third and fourth carbons.<sup>[6]</sup>

The position of the methyl groups can influence the steric hindrance around the aldehyde group, which in turn may affect the reactivity of the molecule in chemical reactions such as nucleophilic addition.

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## References

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